

Essential Safety and Operational Guidance for Handling NSC114792

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Compound of Interest

Compound Name: NSC114792

Cat. No.: B14095878

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **NSC114792**, also known as 21-(6-mercapto-9H-purin-9-yl)pregn-4-ene-3,20-dione. Given the absence of a specific Safety Data Sheet (SDS) for this compound, this guidance is based on the known hazards of its primary structural components: 6-mercaptopurine and a pregnene steroid derivative.

Hazard Assessment

NSC114792 is a molecule combining a potent purine analog (6-mercaptopurine) with a steroid backbone. This unique structure necessitates careful handling due to the potential for significant biological activity and associated hazards.

Primary Hazards (based on 6-mercaptopurine):

- Acute Toxicity: Harmful if swallowed.[1][2][3]
- Irritation: Causes skin and serious eye irritation. May cause respiratory irritation.[1][3][4]

- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[2][4][5]
- Mutagenicity: Suspected of causing genetic defects.[2][4][5]
- Carcinogenicity: May be a cancer hazard based on animal studies of similar compounds.[6]

Potential Hazards (based on the steroid component):

- Steroid compounds can have potent hormonal effects.
- Long-term exposure may lead to adverse health effects.
- Use during pregnancy may pose risks to the fetus.[7][8][9]

Personal Protective Equipment (PPE)

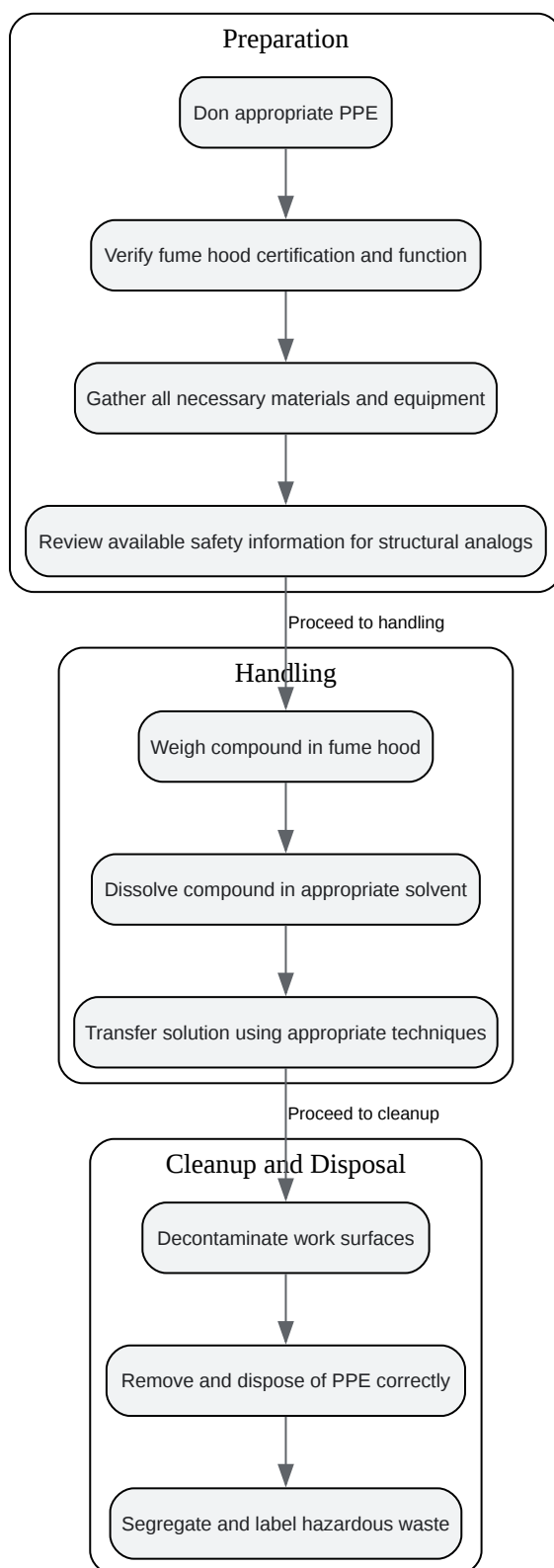
A comprehensive approach to personal protection is mandatory when handling **NSC114792**. The following table summarizes the required PPE.

Protection Type	Specific Requirements	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn if there is a splash hazard.	To protect against eye irritation and accidental splashes.[2][10]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) must be worn. Gloves should be inspected before use and disposed of properly after handling. A disposable lab coat or gown is required.	To prevent skin contact, which can cause irritation and absorption of the hazardous substance.[2][10]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) is required, especially when handling the compound in powdered form or when generating aerosols. Work should be conducted in a certified chemical fume hood.	To prevent inhalation, which may cause respiratory tract irritation and systemic toxicity. [1][10]

Operational and Handling Plan

Adherence to the following step-by-step procedures is critical for minimizing exposure and ensuring a safe laboratory environment.

Workflow for Handling **NSC114792**



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Caption: Workflow for Safe Handling of **NSC114792**.

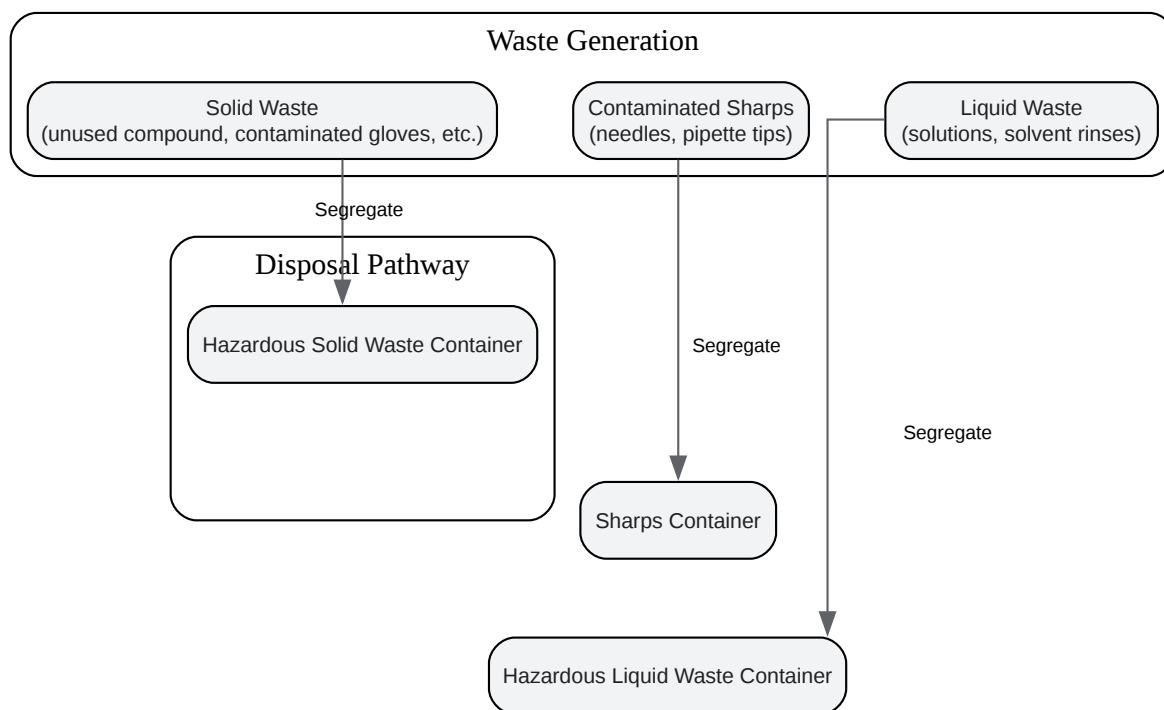
Experimental Protocols:

- Preparation:
 - Before handling, ensure all required PPE is correctly donned.
 - Verify that the chemical fume hood is functioning correctly and has a current certification.
 - Assemble all necessary equipment (e.g., spatulas, weigh boats, vials, solvents) within the fume hood to minimize movement in and out of the containment area.
 - Review the safety data sheets for 6-mercaptopurine and other relevant steroid compounds.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[10\]](#)
- Handling:
 - All manipulations of solid **NSC114792**, including weighing, must be performed within a certified chemical fume hood to prevent inhalation of airborne particles.
 - When dissolving the compound, add the solvent slowly to the solid to avoid splashing.
 - Use appropriate liquid handling techniques (e.g., calibrated pipettes) to transfer solutions.
- Cleanup:
 - Decontaminate all work surfaces with an appropriate solvent (e.g., 70% ethanol) followed by a cleaning agent.
 - Remove PPE in a manner that avoids contaminating skin or clothing. Dispose of gloves and other disposable items in a designated hazardous waste container.
 - Reusable equipment must be thoroughly cleaned and decontaminated according to laboratory protocols.

Disposal Plan

Proper disposal of **NSC114792** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal Workflow



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Caption: Waste Disposal Workflow for **NSC114792**.

Disposal Procedures:

- Solid Waste: Unused **NSC114792** and any materials contaminated with the solid compound (e.g., weigh boats, gloves, paper towels) should be collected in a clearly labeled hazardous solid waste container.
- Liquid Waste: Solutions containing **NSC114792** and solvent rinses used for decontamination should be collected in a designated hazardous liquid waste container. Do not mix with other waste streams.[11]
- Sharps Waste: Contaminated sharps, such as pipette tips and needles, must be placed in a designated sharps container.

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "21-(6-mercapto-9H-purin-9-yl)pregn-4-ene-3,20-dione".
- Storage and Pickup: Store hazardous waste in a designated, secure area away from incompatible materials. Arrange for disposal through your institution's Environmental Health and Safety (EHS) department.

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- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling NSC114792]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14095878/docs#essential-safety-and-operational-guidance-for-handling-nsc114792>]

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